

Personal protective equipment for handling 3-Methyladipic acid

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Compound of Interest

Compound Name: 3-Methyladipic acid

Cat. No.: B11946464

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Essential Safety and Handling Guide for 3-Methyladipic Acid

This guide provides immediate safety, handling, and disposal protocols for **3-methyladipic acid**, tailored for research, scientific, and drug development professionals. Following these procedures is crucial for ensuring a safe laboratory environment.

Chemical Identifier:

- Name: **3-Methyladipic acid**
- Synonyms: 3-methyl-hexanedioic acid
- CAS Number: 3058-01-3
- EC Number: 221-293-3

Hazard Identification and Classification

3-Methyladipic acid is classified with the following hazards:

- Skin Irritation (Category 2): Causes skin irritation.[1]
- Serious Eye Irritation (Category 2A): Causes serious eye irritation.

- Specific Target Organ Toxicity - Single Exposure (Category 3): May cause respiratory irritation.

Signal Word: Warning

Hazard Statements:

- H315: Causes skin irritation.
- H319: Causes serious eye irritation.
- H335: May cause respiratory irritation.

Personal Protective Equipment (PPE)

Adherence to the following PPE guidelines is mandatory to minimize exposure and ensure personal safety.

Protection Type	Required PPE	Specifications
Eye Protection	Safety glasses with side shields or goggles	Must be worn at all times when handling the chemical to protect against splashes.
Hand Protection	Chemical-resistant gloves	Nitrile or butyl rubber gloves are recommended. Inspect gloves for tears or holes before use.
Respiratory Protection	NIOSH-approved N95 dust mask or higher	Required when handling the powder form to avoid inhalation of dust particles. Use in a well-ventilated area or under a chemical fume hood.
Body Protection	Laboratory coat	A standard lab coat should be worn to protect skin and clothing from contamination.

Operational Plan: Handling and Disposal

1. Preparation and Handling:

- Ventilation: Always handle **3-methyladipic acid** in a well-ventilated area, preferably within a certified chemical fume hood, to minimize inhalation of dust.
- Avoiding Dust Formation: Take care to avoid the formation and dispersion of dust during handling and weighing.
- Personal Hygiene: Wash hands thoroughly with soap and water after handling the chemical, even if gloves were worn.
- Spill Preparedness: Have a spill kit readily available. The kit should contain absorbent materials suitable for organic acids.

2. Accidental Exposure First Aid:

- Eye Contact: Immediately flush eyes with copious amounts of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek immediate medical attention.
- Skin Contact: Remove contaminated clothing and wash the affected area with plenty of soap and water. If skin irritation occurs, seek medical advice.
- Inhalation: Move the individual to fresh air. If breathing is difficult, provide oxygen. If not breathing, give artificial respiration. Seek medical attention.
- Ingestion: Do NOT induce vomiting. Rinse mouth with water and seek immediate medical attention.

3. Storage:

- Store in a tightly sealed container in a cool, dry, and well-ventilated area.
- Keep away from incompatible materials such as strong oxidizing agents.

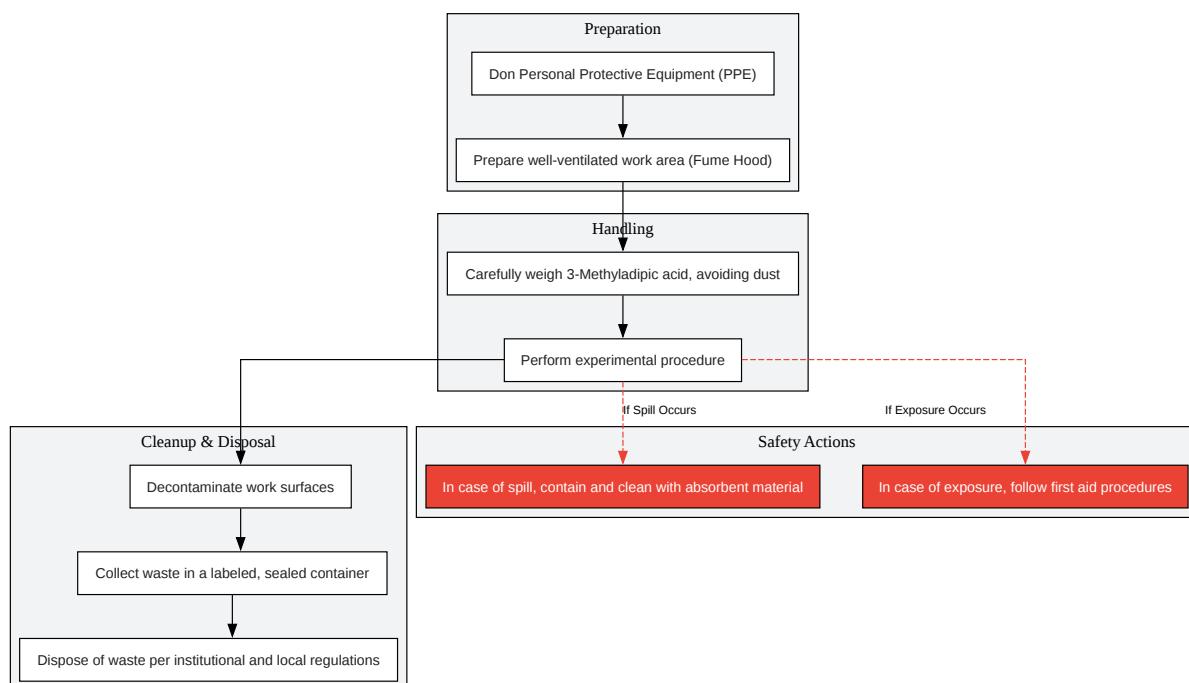
4. Disposal Plan:

- Waste Collection: Collect all waste material containing **3-methyladipic acid** in a designated, labeled, and sealed container.
- Disposal Route: Dispose of the chemical waste in accordance with all applicable federal, state, and local environmental regulations. Do not allow the product to enter drains or waterways. It may be necessary to have all wash water collected for treatment before disposal.

Quantitative Data Summary

Property	Value
Molecular Formula	C ₇ H ₁₂ O ₄
Molecular Weight	160.17 g/mol
Appearance	White powder/solid
Melting Point	100-102 °C
Boiling Point	230 °C at 30 mmHg
Flash Point	171 °C

Experimental Workflow



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Caption: Workflow for the safe handling of **3-Methyladipic acid**.

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References

- 1. (++)-3-Methyladipic acid | C7H12O4 | CID 12292 - PubChem [pubchem.ncbi.nlm.nih.gov]
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